

# FAPI-PET/CT Imaging: Technical Support Center

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: FT-FAPI-12\_9

Cat. No.: B15606664

[Get Quote](#)

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals utilizing Fibroblast Activation Protein Inhibitor (FAPI)-PET/CT imaging.

## Frequently Asked Questions (FAQs)

Q1: What is the optimal uptake time for FAPI-PET/CT imaging?

A1: The optimal uptake time for FAPI-PET/CT can vary depending on the specific FAPI tracer being used. For Gallium-68 ( $^{68}\text{Ga}$ )-labeled FAPI tracers, an uptake time of 20 to 60 minutes is generally recommended.[1] Some studies suggest that imaging can be performed as early as 10 minutes post-injection with high reliability for certain tracers like  $^{68}\text{Ga}$ -FAPI-46.[2] For Fluorine-18 ( $^{18}\text{F}$ )-labeled FAPI tracers, such as  $^{18}\text{F}$ -FAPI-74, a longer uptake time of 30 to 90 minutes is often recommended to achieve optimal tumor-to-background ratios.[1][3] One study determined the optimal acquisition time for [ $^{18}\text{F}$ ]FAPI-42 to be 1 hour post-injection.[4]

Q2: What is the recommended injected activity for FAPI-PET/CT?

A2: The recommended injected activity depends on the radiolabel ( $^{68}\text{Ga}$  or  $^{18}\text{F}$ ) and the sensitivity of the PET scanner. For  $^{68}\text{Ga}$ -labeled FAPI tracers, a typical administered activity ranges from 175-275 MBq or 3-4 MBq/kg.[1] For  $^{18}\text{F}$ -based FAPI radiopharmaceuticals, the

administered activity is generally higher, in the range of 185-300 MBq.[1][3] For total-body PET scanners, the injected activity can be substantially reduced by a factor of 2 to 4.[1][3]

Q3: Is special patient preparation, such as fasting, required for FAPI-PET/CT?

A3: No, unlike  $^{18}\text{F}$ -FDG PET/CT, FAPI-PET/CT does not require patient fasting or specific dietary preparations.[5] This is a significant advantage as FAPI tracer uptake is independent of blood glucose levels.[6] Patients should be well-hydrated and are typically instructed to void immediately before the scan to minimize artifacts from bladder activity.[1][3][7]

Q4: What are the common sources of false-positive FAPI uptake?

A4: Non-tumor-specific uptake of FAPI tracers can occur in various physiological and benign pathological conditions, leading to potential false positives. Common sources include:

- Degenerative lesions: Joints and vertebral bones often show FAPI uptake.[6][8]
- Inflammatory and fibrotic processes: Conditions involving active tissue remodeling, such as wound healing, scarring, pancreatitis, and inflammatory arthritis, can lead to increased FAPI uptake.[9][10][11]
- Physiological uptake: Normal physiological uptake can be observed in the uterus, salivary glands, pancreas, and breasts.[1][9][11]
- Atherosclerosis: FAPI tracers can accumulate in atherosclerotic plaques.[11][12]

## Troubleshooting Guide

Issue	Potential Cause(s)	Recommended Action(s)
High Background Signal	Suboptimal uptake time.	Ensure the uptake time aligns with the specific FAPI tracer used (see FAQ 1). For <sup>68</sup> Ga-FAPI, consider imaging between 20-60 minutes.[1] For <sup>18</sup> F-FAPI, consider 30-90 minutes.[1][3]
Poor radiotracer clearance.	Ensure the patient is well-hydrated to promote renal clearance of the tracer.[7]	
Image Artifacts	Patient motion during the scan.	Immobilize the patient as much as possible. Consider motion correction techniques if available on the scanner.[13]
Metal implants.	Metal artifacts from implants can cause attenuation correction errors. If possible, use iterative reconstruction algorithms that are less susceptible to these artifacts.	
Contrast media from a recent diagnostic CT.	If a contrast-enhanced CT is necessary, it is recommended to perform the low-dose, non-contrast CT for PET attenuation correction first, followed by the diagnostic CT after the PET acquisition.[14]	
Low Tumor-to-Background Ratio	Suboptimal uptake time.	Dynamic imaging or dual-time-point imaging (e.g., at 1 and 3 hours post-injection) may help differentiate malignant lesions from inflammatory or fibrotic changes.[1][3]

<p>Tracer characteristics.</p>	<p>Different FAPI tracers have varying tumor retention times. For example, FAPI-04 has a faster washout from tumors compared to some newer generation FAPIs.<a href="#">[15]</a> Select a tracer with optimal kinetics for the specific research question.</p>	
<p>Unexpected FAPI-Avid Foci</p>	<p>Physiological uptake or benign pathology.</p>	<p>Carefully correlate PET findings with anatomical information from the CT scan. Be aware of common sites of non-oncologic FAPI uptake (see FAQ 4).<a href="#">[6]</a><a href="#">[8]</a><a href="#">[9]</a></p>
<p>IgG4-related disease or other inflammatory conditions.</p>	<p>FAPI PET can show uptake in inflammatory lesions.<a href="#">[11]</a><a href="#">[16]</a> Clinical correlation is crucial for accurate interpretation.</p>	

## Quantitative Data Summary

Table 1: Recommended Injected Activities and Uptake Times for FAPI-PET/CT

Radiotracer Type	Recommended Injected Activity	Recommended Uptake Time
<sup>68</sup> Ga-labeled FAPI	175-275 MBq (3-4 MBq/kg) <a href="#">[1]</a>	20 - 60 minutes <a href="#">[1]</a> <a href="#">[3]</a>
<sup>18</sup> F-labeled FAPI	185-300 MBq <a href="#">[1]</a> <a href="#">[3]</a>	30 - 90 minutes <a href="#">[1]</a> <a href="#">[3]</a>

Table 2: Common PET/CT Acquisition Parameters

Parameter	Typical Value
PET Acquisition Mode	3D[7]
Time per Bed Position	1 - 4 minutes[1]
Reconstruction Algorithm	Ordered-Subset Expectation Maximization (OSEM)[5]
CT for Attenuation Correction	Low-dose (e.g., 30 mAs, 120 keV)[6]

## Experimental Protocols

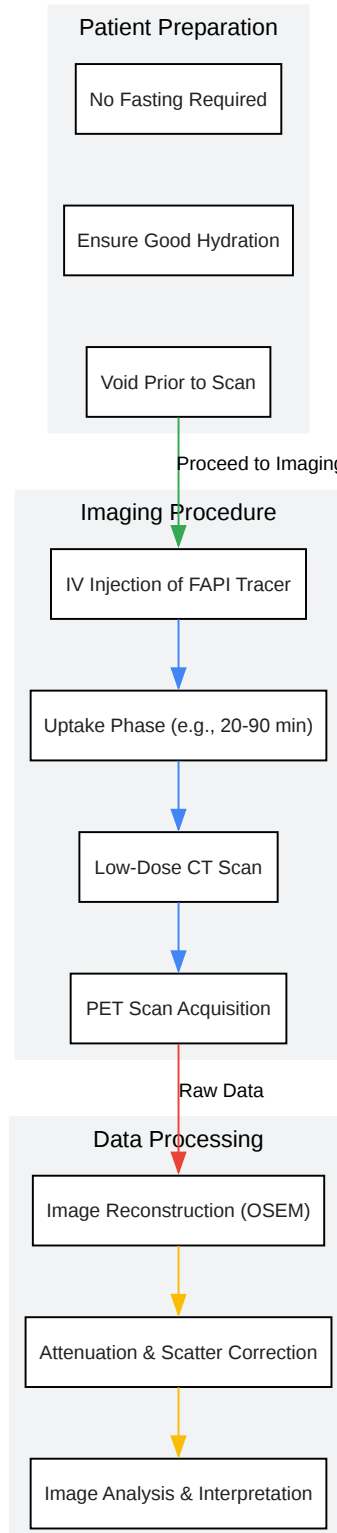
### Standard FAPI-PET/CT Imaging Protocol

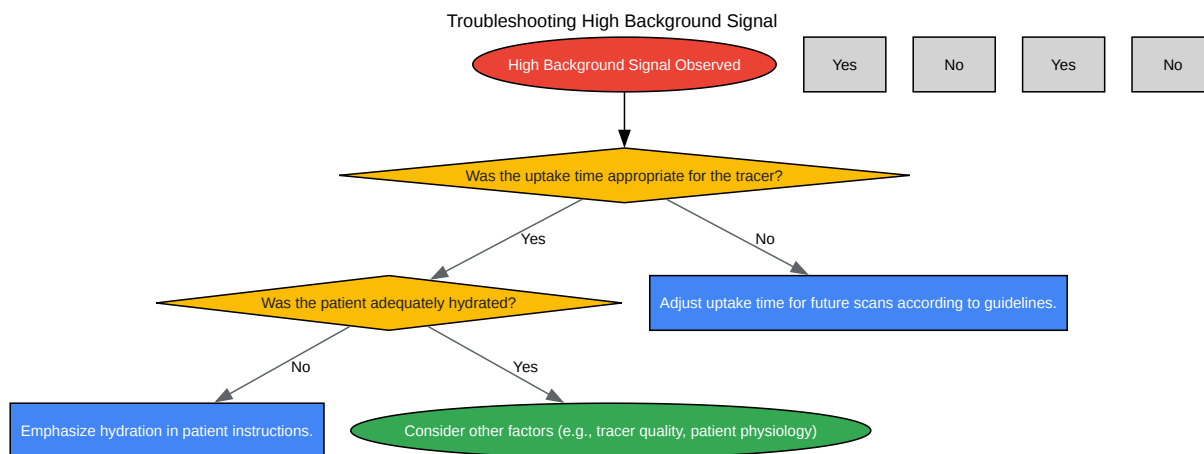
- Patient Preparation:
  - No fasting is required.[5]
  - Ensure the patient is well-hydrated.
  - Have the patient void immediately before the scan.[1][3]
- Radiotracer Administration:
  - Administer the appropriate activity of the selected FAPI radiotracer intravenously (see Table 1).
- Uptake Phase:
  - Allow for the recommended uptake period based on the radiotracer being used (see Table 1). The patient should rest comfortably during this time.
- Image Acquisition:
  - Position the patient on the scanner bed.
  - Perform a low-dose CT scan for attenuation correction and anatomical localization.

- Acquire the PET scan, typically from the base of the skull to the mid-thigh.
- Image Reconstruction:
  - Reconstruct the PET data using an iterative algorithm such as OSEM, applying corrections for attenuation, scatter, and randoms.[5]

## Visualizations

## FAPI-PET/CT Experimental Workflow





[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

**References**

- 1. SNMMI Procedure Standard/EANM Practice Guideline for Fibroblast Activation Protein (FAP) PET - PMC [pmc.ncbi.nlm.nih.gov]
- 2. auntminnie.com [auntminnie.com]
- 3. jnm.snmjournals.org [jnm.snmjournals.org]
- 4. researchgate.net [researchgate.net]
- 5. 68Ga-FAPI PET/CT: Biodistribution and Preliminary Dosimetry Estimate of 2 DOTA-Containing FAP-Targeting Agents in Patients with Various Cancers - PMC [pmc.ncbi.nlm.nih.gov]

- 6. Pitfalls and Common Findings in 68Ga-FAPI PET: A Pictorial Analysis - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 7. Frontiers | FAPI PET/CT in the Diagnosis of Abdominal and Pelvic Tumors [[frontiersin.org](https://www.frontiersin.org/)]
- 8. [mdpi.com](https://www.mdpi.com/) [[mdpi.com](https://www.mdpi.com/)]
- 9. Non-oncologic incidental uptake on FAPI PET/CT imaging - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 10. [researchgate.net](https://www.researchgate.net/) [[researchgate.net](https://www.researchgate.net/)]
- 11. Frontiers | Non-tumoral uptake of 68Ga-FAPI-04 PET: A retrospective study [[frontiersin.org](https://www.frontiersin.org/)]
- 12. [mdpi.com](https://www.mdpi.com/) [[mdpi.com](https://www.mdpi.com/)]
- 13. Motion Artifacts and Correction Techniques in PET/CT | Radiology Key [[radiologykey.com](https://www.radiologykey.com/)]
- 14. PET/CT Artifacts - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 15. Development of Fibroblast Activation Protein–Targeted Radiotracers with Improved Tumor Retention - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 16. [iris.univr.it](https://iris.univr.it/) [[iris.univr.it](https://iris.univr.it/)]
- To cite this document: BenchChem. [FAPI-PET/CT Imaging: Technical Support Center]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15606664/docs#fapi-pet-ct-imaging-technical-support-center>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)